

Stereoselective Synthesis of 2-Oxaspiro[3.3]heptan-6-ol: A Technical Guide

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Compound of Interest

Compound Name: 2-Oxaspiro[3.3]heptan-6-ol

Cat. No.: B582175

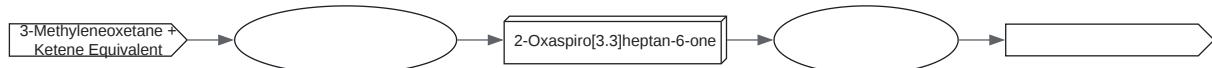
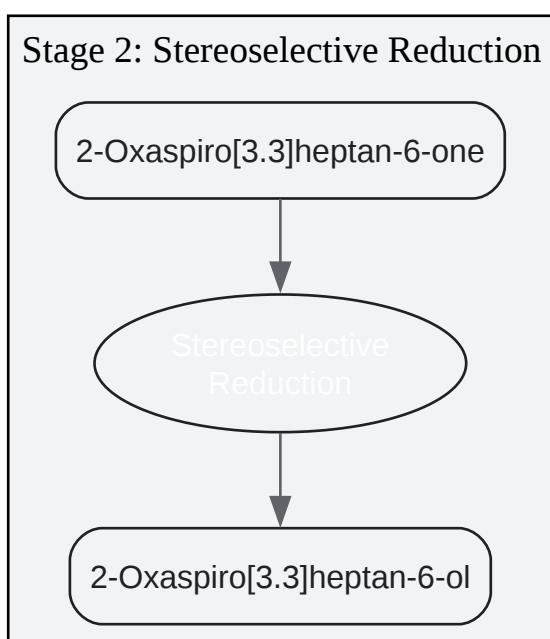
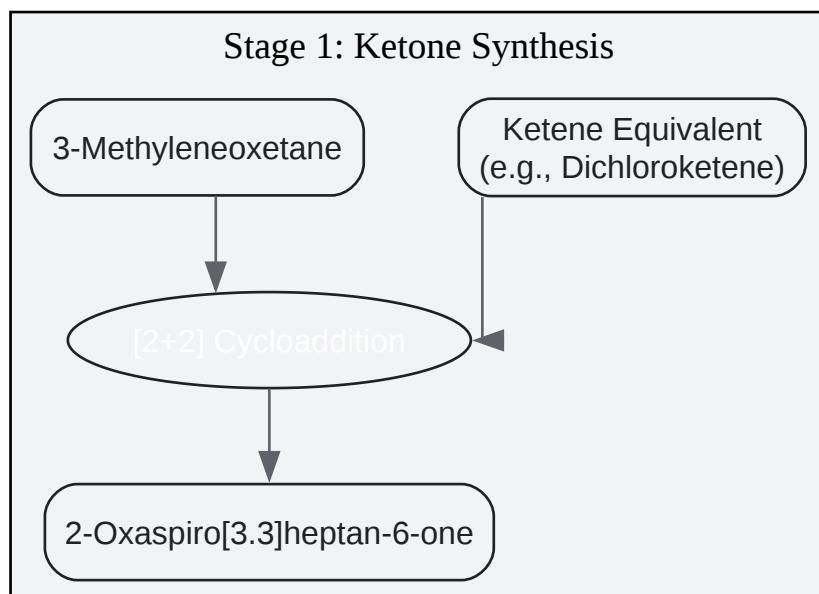
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For Researchers, Scientists, and Drug Development Professionals

This technical guide details a proposed stereoselective synthetic pathway to **2-Oxaspiro[3.3]heptan-6-ol**, a valuable spirocyclic scaffold for drug discovery. Due to the limited direct literature on this specific molecule, this document outlines a robust two-step approach commencing with the synthesis of the key intermediate, 2-Oxaspiro[3.3]heptan-6-one, followed by its stereoselective reduction to the target alcohol. The methodologies presented are based on well-established and analogous transformations in organic synthesis.

Proposed Synthetic Pathway Overview

The proposed synthesis of **2-Oxaspiro[3.3]heptan-6-ol** is envisioned to proceed through a two-stage process. The initial stage focuses on the construction of the spirocyclic ketone, 2-Oxaspiro[3.3]heptan-6-one. The second stage involves the stereoselective reduction of this ketone to yield the desired chiral alcohol. This strategy allows for the introduction of the stereocenter at a late stage, providing flexibility and control over the final product's stereochemistry.



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- To cite this document: BenchChem. [Stereoselective Synthesis of 2-Oxaspiro[3.3]heptan-6-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b582175#stereoselective-synthesis-of-2-oxaspiro-3-3-heptan-6-ol>

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